

General Information on α,β -Unsaturated Nitriles

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Compound of Interest

Compound Name: (E)-2-Bromo-2-butenenitrile

Cat. No.: B15348797

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(E)-2-Bromo-2-butenenitrile is classified as an α,β -unsaturated nitrile. This class of organic compounds is characterized by a nitrile group ($C\equiv N$) conjugated with a carbon-carbon double bond[1]. This structural feature leads to unique reactivity and makes them useful intermediates in organic synthesis[1][2].

Chemical Reactivity:

- **Nucleophilic Addition:** Due to the conjugated system, α,β -unsaturated nitriles are susceptible to nucleophilic attack at the carbon-carbon double bond[1].
- **Michael Additions:** They can undergo Michael additions, where a nucleophile adds to the β -carbon of the alkene[1].
- **Cycloadditions:** These compounds can participate in cycloaddition reactions, such as the Diels-Alder reaction, to form more complex cyclic structures[1].
- **Synthesis of Heterocycles:** α,β -Unsaturated nitriles are valuable building blocks for synthesizing nitrogen-containing heterocyclic compounds like pyridines and pyrroles[1][2].

General Safety Considerations for Related Compounds:

It is important to handle all chemicals with appropriate safety precautions. While specific toxicity data for **(E)-2-Bromo-2-butenenitrile** is not readily available in the provided search results, safety data sheets (SDS) for structurally related compounds, such as 2-bromo-2-butene, highlight several potential hazards.

Hazards noted for similar compounds include:

- **Flammability:** Many organic compounds of this type are highly flammable liquids and vapors[3][4]. Vapors may form explosive mixtures with air and can travel to an ignition source and flash back[3][5].
- **Health Hazards:** Inhalation of high concentrations of vapors may cause symptoms such as headache, dizziness, tiredness, nausea, and vomiting[3].
- **Reactivity:** These compounds may be incompatible with strong oxidizing agents and strong bases[3].

Recommended Safety Precautions when handling similar chemicals:

- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, and eye/face protection[4].
- **Ventilation:** Work in a well-ventilated area[5].
- **Handling:** Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and take precautionary measures against static discharge[3][4].
- **Storage:** Store in a cool, well-ventilated place in a tightly closed container[4][5].

For detailed and specific safety information, it is crucial to consult the Safety Data Sheet (SDS) for the particular chemical being used. An SDS provides comprehensive information on physical and chemical properties, health hazards, and safety precautions.

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